

# Boc-L-Leu-OMe physical properties (melting point, boiling point)

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## Compound of Interest

Compound Name: Methyl (tert-butoxycarbonyl)-L-leucinate

Cat. No.: B558287

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## Technical Guide: Physical Properties of Boc-L-Leu-OMe

This technical guide provides an in-depth overview of the physical properties of N-tert-Butoxycarbonyl-L-leucine methyl ester (Boc-L-Leu-OMe), a crucial reagent in peptide synthesis and drug development. This document is intended for researchers, scientists, and professionals in the field of medicinal chemistry and materials science.

### Core Physical Properties

Boc-L-Leu-OMe is a protected derivative of the amino acid L-leucine, featuring a tert-butoxycarbonyl (Boc) protecting group on the amine and a methyl ester on the carboxyl group. These modifications are critical for its application in stepwise peptide chain elongation.

### Data Summary

The physical characteristics of Boc-L-Leu-OMe are summarized in the table below. These values are critical for determining appropriate reaction conditions, purification methods, and storage protocols.

Physical Property	Value	Citations
Molecular Formula	C <sub>12</sub> H <sub>23</sub> NO <sub>4</sub>	[1][2][3][4]
Molecular Weight	245.32 g/mol	[1][2][3][4]
Melting Point	147-149 °C	[1][2]
Boiling Point	205 °C (literature)	[1][2]
Density	0.991 g/mL at 25 °C (literature)	[1][2]
Appearance	White/off-white solid or light yellowish liquid	[2][4][5]

Note: The reported appearance varies. Given the melting point of 147-149°C, Boc-L-Leu-OMe is a solid at standard ambient temperature and pressure. The description as a liquid may refer to the substance in its molten state or as a supercooled liquid.

## Experimental Protocols

Standardized methods are employed to determine the physical properties of chemical compounds like Boc-L-Leu-OMe. The following are generalized protocols representative of those used to obtain the data cited.

### Melting Point Determination (Capillary Method)

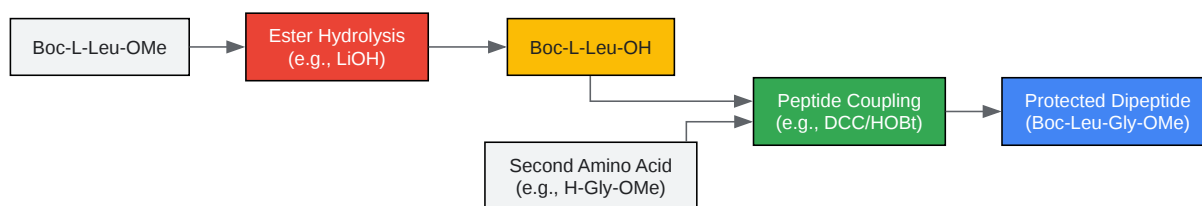
- **Sample Preparation:** A small, dry sample of crystalline Boc-L-Leu-OMe is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block or oil bath and a thermometer.
- **Heating:** The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range (e.g., 147-149 °C) is reported as the melting point.

## Boiling Point Determination (Distillation Method)

- **Apparatus Setup:** A small quantity of Boc-L-Leu-OMe is placed in a distillation flask. The flask is fitted with a condenser, a thermometer with the bulb positioned at the vapor outlet, and a collection vessel. The setup is typically performed under reduced pressure to prevent decomposition at high temperatures.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Equilibrium:** The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point at the recorded pressure.
- **Correction:** If the determination is not performed at standard atmospheric pressure (760 mmHg), the observed boiling point is corrected to the normal boiling point using a nomograph or the Clausius-Clapeyron relation. The reported value of 205 °C is a literature value, likely normalized to standard pressure.<sup>[1][2]</sup>

## Application in Peptide Synthesis

Boc-L-Leu-OMe is a fundamental building block in peptide synthesis. The Boc group protects the N-terminus, allowing for controlled, sequential addition of amino acids to a growing peptide chain. The methyl ester protects the C-terminus. The following diagram illustrates the logical workflow of a basic dipeptide formation using Boc-L-Leu-OMe.



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Caption: Workflow for dipeptide synthesis using Boc-L-Leu-OMe.

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